

Technical Guide: Physical Properties of 2-Methoxy-1-butanol

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Compound of Interest

Compound Name: **2-Methoxy-1-butanol**

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This document provides a comprehensive overview of the core physical properties of **2-Methoxy-1-butanol** (CAS No. 15467-25-1), a significant solvent and intermediate in various chemical syntheses. The information is presented to support research, development, and quality control activities.

Core Physical Properties

The fundamental physical characteristics of **2-Methoxy-1-butanol** are summarized in the table below. These properties are crucial for its application in chemical reactions, formulations, and purification processes.

Property	Value	Units
Molecular Formula	$C_5H_{12}O_2$	-
Molecular Weight	104.15	$g \cdot mol^{-1}$ [1] [2]
Boiling Point	146	°C [1]
Melting Point	Not Applicable	-
Density	0.93	g/cm^3 [1]
Refractive Index	1.4140 to 1.4180	-
Solubility	Miscible in water and soluble in common organic solvents (inferred)	-

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid compounds like **2-Methoxy-1-butanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and accurate method for this determination is the distillation method.[\[3\]](#)

Methodology:

- Apparatus Setup: A simple distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Sample Preparation: The round-bottom flask is filled to approximately two-thirds of its volume with **2-Methoxy-1-butanol**. Boiling chips are added to ensure smooth boiling.
- Heating: The flask is gently heated. As the liquid boils, the vapor rises into the distillation head.

- Temperature Measurement: The thermometer bulb is positioned so that the top of the bulb is level with the side arm of the distillation head. The temperature is recorded when it stabilizes, which indicates the boiling point of the substance.[3]
- Condensation and Collection: The vapor then passes into the condenser, where it is cooled and condenses back into a liquid, which is collected in the receiving flask.

Determination of Density

The density of a liquid is its mass per unit volume. A straightforward and precise method for determining the density of a liquid is by using a pycnometer or a graduated cylinder and a balance.[4]

Methodology:

- Mass of Empty Container: The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
- Volume of Liquid: A known volume of **2-Methoxy-1-butanol** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- Mass of Container and Liquid: The combined mass of the graduated cylinder and the liquid is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the combined mass. The density is then calculated by dividing the mass of the liquid by its volume.[4]

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and can be used to identify and assess its purity. An Abbe refractometer is commonly used for this measurement.

Methodology:

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.

- Sample Application: A few drops of **2-Methoxy-1-butanol** are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is switched on. The adjustment knob is turned until the boundary line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- Reading: The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should also be recorded, as the refractive index is temperature-dependent.

Determination of Solubility

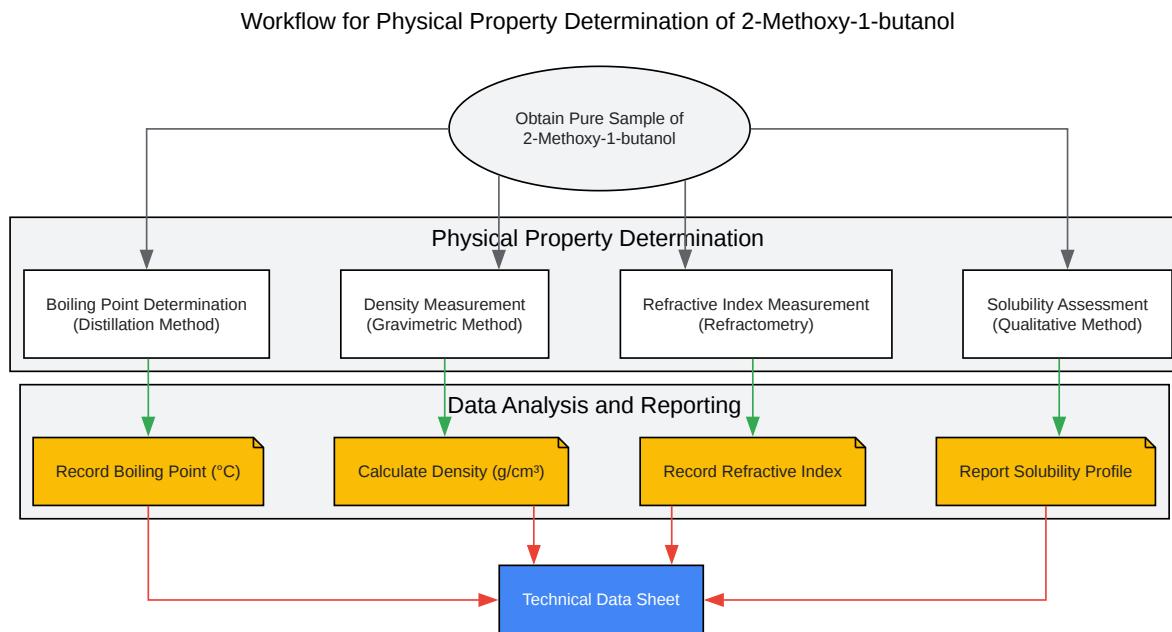
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. A qualitative assessment of solubility can be performed through direct observation.

Methodology:

- Solvent Selection: A range of solvents, including water and common organic solvents (e.g., ethanol, acetone, diethyl ether), are selected.
- Sample Addition: A small, measured amount of **2-Methoxy-1-butanol** is added to a test tube containing a specific volume of the chosen solvent.
- Mixing: The mixture is agitated or vortexed to facilitate dissolution.
- Observation: The mixture is observed to see if the **2-Methoxy-1-butanol** dissolves completely. If it does, it is considered soluble in that solvent. If two distinct layers form or the solution becomes cloudy, it is considered immiscible or insoluble. The observation of a single, clear phase indicates miscibility.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid compound like **2-Methoxy-1-butanol**.



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Caption: Experimental workflow for determining the physical properties of **2-Methoxy-1-butanol**.

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